

"11-Oxahomoaminopterin" solubility and preparation for experiments

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Compound of Interest

Compound Name: 11-Oxahomoaminopterin

Cat. No.: B1663913

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Application Notes and Protocols: 11-Oxahomoaminopterin

For Researchers, Scientists, and Drug Development Professionals

Introduction

11-Oxahomoaminopterin is a synthetic antifolate agent that has demonstrated inhibitory activity against dihydrofolate reductase (DHFR)[1]. As an analogue of aminopterin, it belongs to a class of compounds that interfere with folate metabolism, a critical pathway for DNA synthesis and cell proliferation. This document provides detailed application notes and protocols for the handling, preparation, and experimental use of **11-Oxahomoaminopterin**, with a focus on its application in cancer research and drug development as a DHFR inhibitor.

Physicochemical Properties and Storage

A summary of the known physicochemical properties of **11-Oxahomoaminopterin** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₁ N ₇ O ₆	Immunomart
Molecular Weight	455.43 g/mol	Calculated
CAS Number	78520-72-6	Immunomart
Appearance	Solid (form and color not specified)	General
Storage Temperature	-20°C	Immunomart

Solubility and Stability

Quantitative solubility data for **11-Oxahomoaminopterin** in common laboratory solvents is not readily available in the public domain. However, based on the properties of related antifolate compounds, a general approach to solubility testing and solution preparation can be followed. It is recommended to perform small-scale solubility tests to determine the optimal solvent and concentration for your specific experimental needs.

General Solubility Profile of Antifolates:

Solvent	Expected Solubility	Notes
DMSO (Dimethyl Sulfoxide)	Often soluble	A common solvent for preparing stock solutions of organic molecules for in vitro assays.
DMF (Dimethylformamide)	Potentially soluble	Another organic solvent that can be used for initial stock solutions.
Aqueous Buffers (e.g., PBS)	Solubility is pH-dependent	Solubility in aqueous solutions is often limited and can be enhanced by adjusting the pH. For many antifolates, solubility increases at alkaline pH.
Ethanol	Limited solubility	May be used in some formulations, but less common for initial stock solutions.

Protocol for Determining Solubility:

- Materials: **11-Oxahomoaminopterin**, chosen solvent(s), microcentrifuge tubes, vortex mixer, sonicator (optional).
- Procedure:
 1. Weigh a small, precise amount of **11-Oxahomoaminopterin** (e.g., 1 mg) into a microcentrifuge tube.
 2. Add a small, measured volume of the solvent (e.g., 100 μ L) to the tube.
 3. Vortex the mixture vigorously for 1-2 minutes.
 4. If the compound does not fully dissolve, gently warm the mixture or use a sonicator for a short period.

5. If the compound remains insoluble, incrementally add more solvent and repeat the dissolving steps until a clear solution is obtained.

6. Calculate the approximate solubility in mg/mL or mM.

Stability:

- **Stock Solutions:** It is recommended to prepare concentrated stock solutions in a suitable organic solvent like DMSO. These should be stored at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.
- **Working Solutions:** Aqueous working solutions should be prepared fresh for each experiment from the stock solution. The stability of **11-Oxahomoaminopterin** in aqueous media at physiological temperatures (e.g., 37°C) has not been reported and should be determined empirically if experiments extend over long periods.

Experimental Protocols

Preparation of Stock and Working Solutions for In Vitro Assays

Materials:

- **11-Oxahomoaminopterin** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Sterile, high-purity water or appropriate assay buffer (e.g., PBS, Tris-HCl)

Protocol for 10 mM Stock Solution in DMSO:

- Equilibrate the vial of **11-Oxahomoaminopterin** to room temperature before opening.
- Weigh out 4.55 mg of **11-Oxahomoaminopterin** (or a precisely weighed amount to be adjusted).

- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM (e.g., for 4.55 mg, add 1 mL of DMSO).
- Vortex thoroughly until the compound is completely dissolved. Gentle warming or sonication may be required.
- Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Protocol for Preparing Working Solutions:

- Thaw a single aliquot of the 10 mM stock solution.
- Perform serial dilutions of the stock solution in the appropriate cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
- Important: The final concentration of DMSO in the assay should be kept low (typically \leq 0.5%) to avoid solvent-induced toxicity or artifacts.

Dihydrofolate Reductase (DHFR) Inhibition Assay

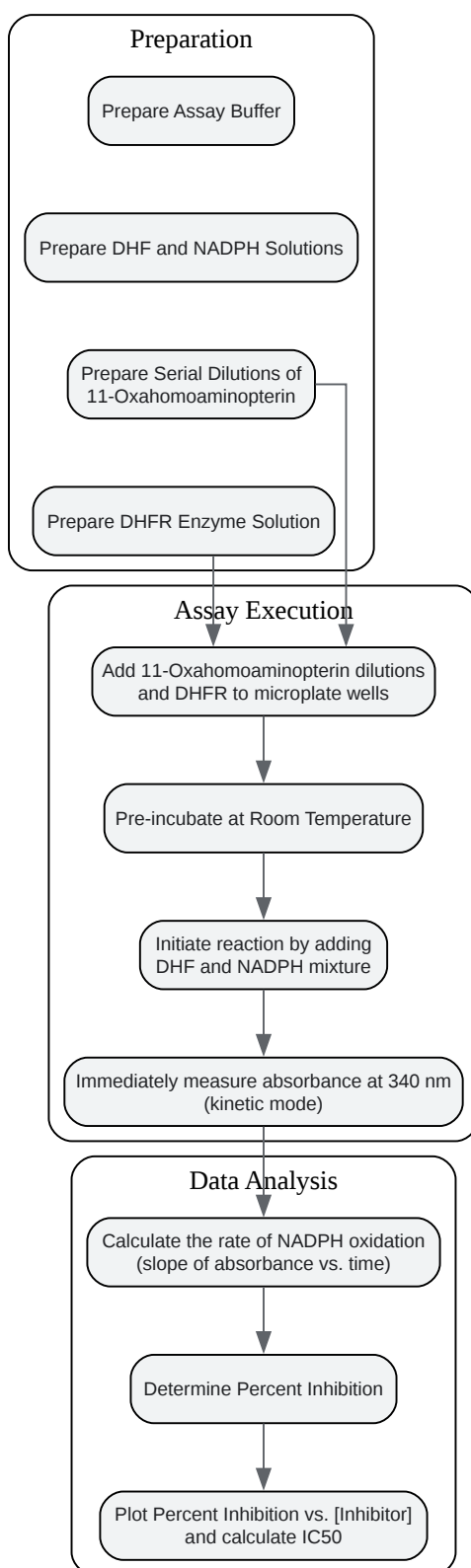
The following is a generalized protocol for assessing the inhibitory activity of **11-Oxahomoaminopterin** against DHFR. This assay is based on the spectrophotometric measurement of the decrease in absorbance at 340 nm, which corresponds to the oxidation of NADPH to NADP⁺ during the reduction of dihydrofolate (DHF) to tetrahydrofolate (THF) by DHFR.

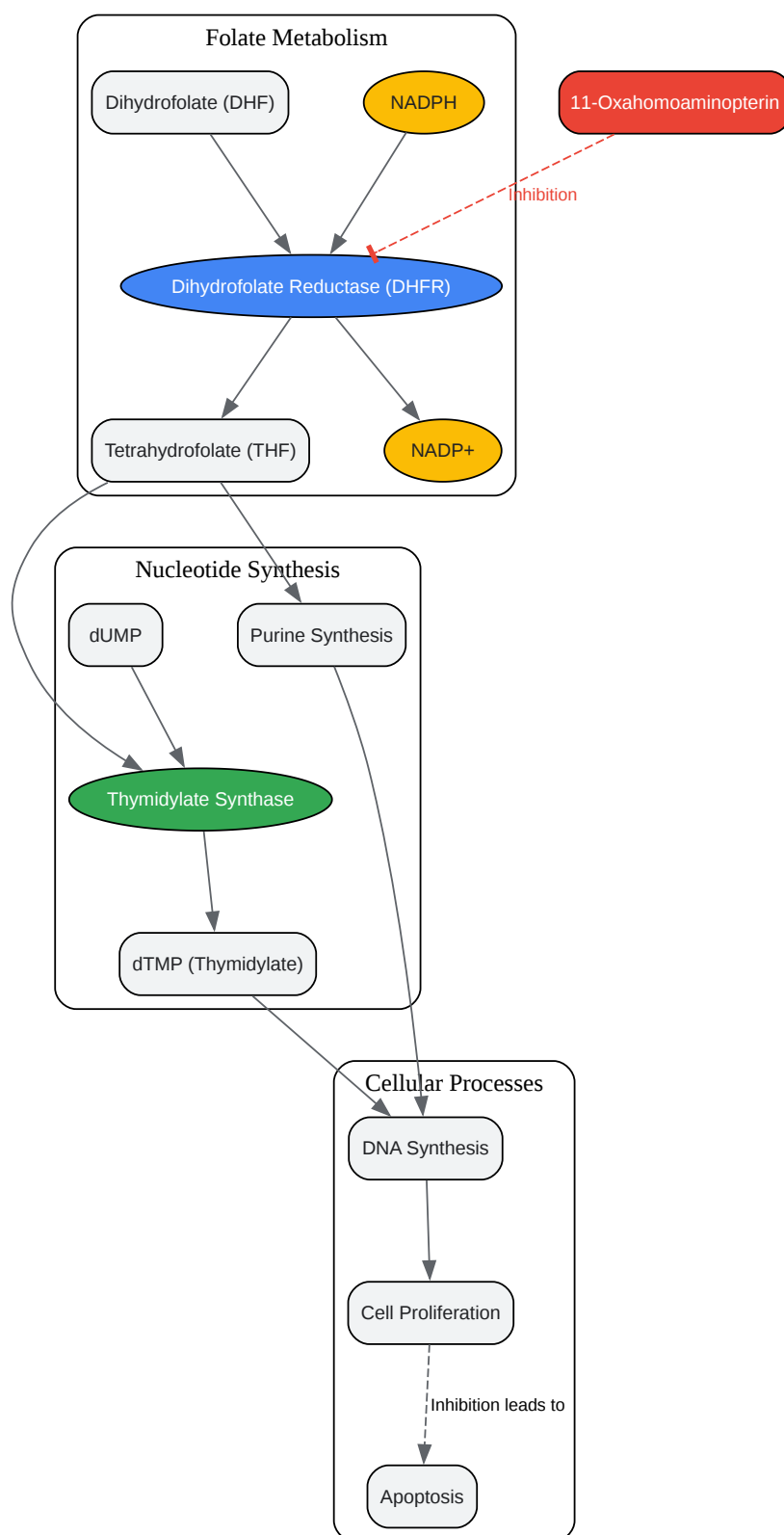
Materials:

- Recombinant human DHFR enzyme
- Dihydrofolate (DHF) substrate
- NADPH cofactor
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, containing 150 mM KCl and 1 mM EDTA)

- **11-Oxahomoaminopterin** working solutions
- 96-well UV-transparent microplate
- Microplate reader capable of kinetic measurements at 340 nm

Experimental Workflow:





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References

- 1. 11-Oxahomoaminopterin - Immunomart [immunomart.com]
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